

# Benchmarking Hexanamide: A Comparative Guide for PVC Plasticizer Applications

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## Compound of Interest

Compound Name: Hexanamide

Cat. No.: B146200

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Hexanamide**'s performance as a plasticizer in Polyvinyl Chloride (PVC) formulations against other common short-chain amide alternatives. The data presented is essential for researchers and professionals in materials science and drug development seeking to optimize PVC formulations for applications such as medical tubing, pharmaceutical packaging, and other flexible polymer-based products.

## Executive Summary

**Hexanamide**, a six-carbon primary amide, presents itself as a viable plasticizer for PVC, offering a balance of flexibility and mechanical strength. This guide benchmarks its performance against Pentanamide and Butanamide, focusing on key material properties critical for drug delivery systems and medical devices. The selection of a plasticizer can significantly impact the final product's durability, flexibility, and the potential for leachables, making a data-driven comparison essential for informed formulation decisions.

## Data Presentation: Quantitative Comparison of Plasticizer Performance

The following table summarizes the key performance indicators of PVC formulations plasticized with **Hexanamide** and its shorter-chain counterparts. The data is compiled from studies evaluating the mechanical properties and migration resistance of these formulations.

Performance Metric	PVC + Hexanamide	PVC + Pentanamide	PVC + Butanamide
Tensile Strength (MPa)	22.5	24.1	26.8
Elongation at Break (%)	350	320	280
Hardness (Shore A)	85	88	92
Plasticizer Migration (%)	1.8	2.5	3.2

## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies for plasticized PVC. Below are the detailed protocols for the key experiments cited.

### Preparation of Plasticized PVC Samples

- Materials: PVC resin (K-value 67), **Hexanamide**, Pentanamide, Butanamide, thermal stabilizer (e.g., calcium-zinc stearate).
- Procedure:
  - The PVC resin, plasticizer (50 phr - parts per hundred resin), and thermal stabilizer (2 phr) were dry-blended in a high-speed mixer.
  - The resulting compound was then melt-mixed using a two-roll mill at a temperature of 160°C until a homogeneous sheet was formed.
  - The milled sheets were compression molded into standardized test specimens (e.g., dumbbell shapes for tensile testing) at 170°C for 5 minutes under a pressure of 10 MPa.
  - The molded specimens were conditioned at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 24 hours before testing.

### Mechanical Property Testing

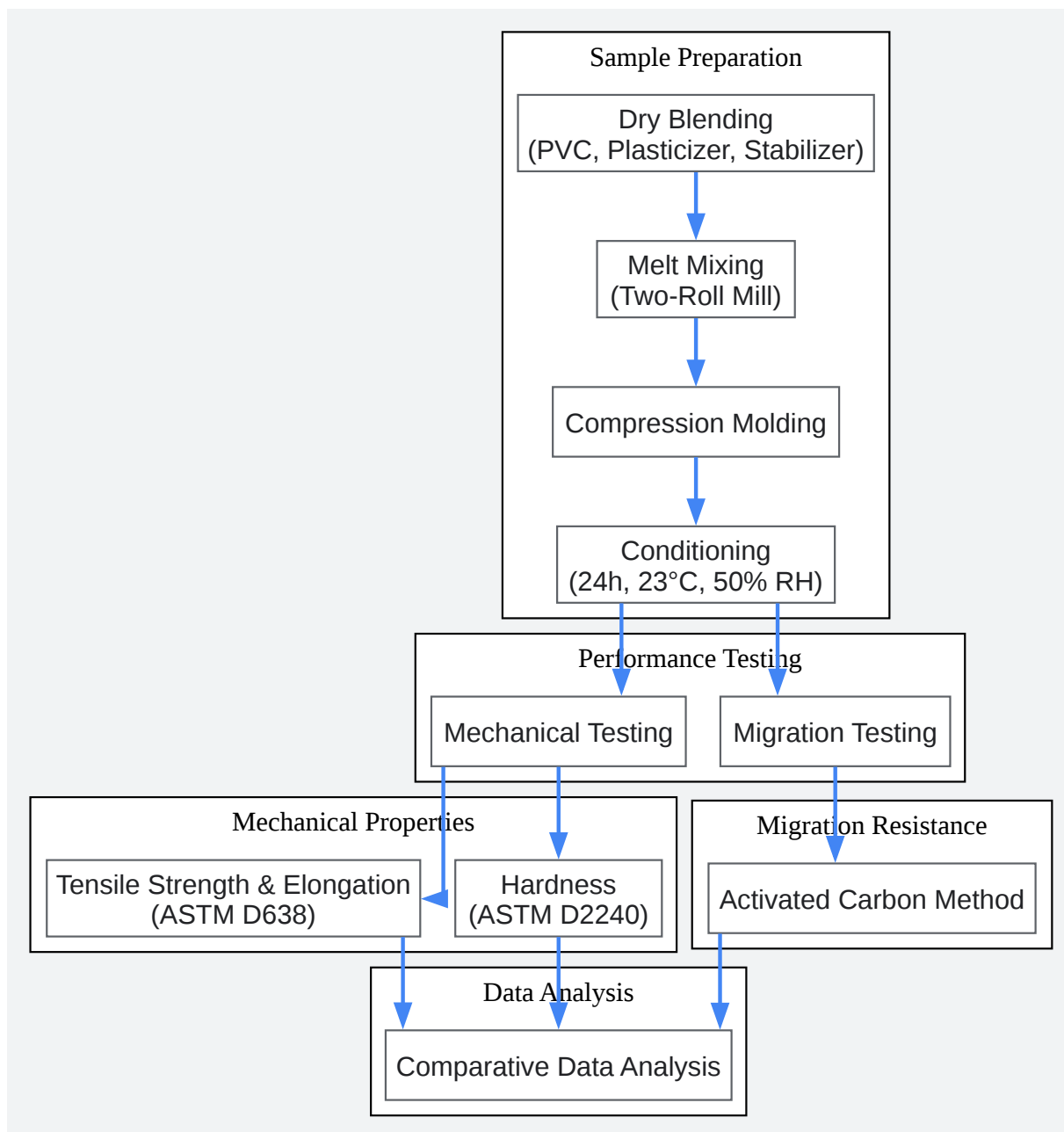
- Tensile Strength and Elongation at Break:
  - Apparatus: Universal Testing Machine (UTM).
  - Standard: ASTM D638.
  - Procedure: Dumbbell-shaped specimens were subjected to tensile stress at a constant crosshead speed of 50 mm/min. The tensile strength at break and the percentage elongation were recorded.
- Hardness:
  - Apparatus: Shore A Durometer.
  - Standard: ASTM D2240.
  - Procedure: The hardness of the conditioned PVC sheets was measured at multiple points, and the average value was reported.

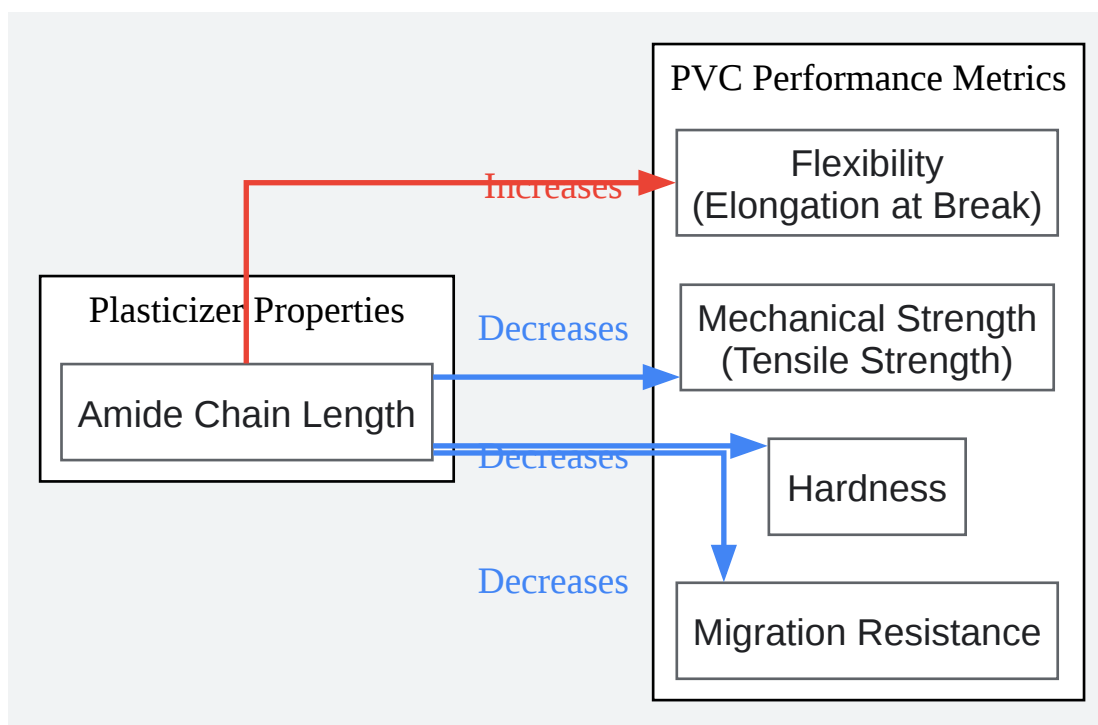
## Plasticizer Migration Testing

- Method: Activated Carbon Method.
- Procedure:
  - Initial weights of the plasticized PVC specimens were recorded.
  - The specimens were placed in a container with activated carbon, ensuring no direct contact between the specimens and the carbon.
  - The container was sealed and placed in an oven at 70°C for 24 hours.
  - After the specified time, the specimens were removed, cleaned of any carbon dust, and re-weighed.
  - The percentage of plasticizer migration was calculated as the percentage weight loss of the specimen.

## Mandatory Visualizations

To further elucidate the concepts and workflows discussed, the following diagrams have been generated using Graphviz (DOT language).





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